

An In-depth Technical Guide to Boc- β -Ala-OMe: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name:	Methyl 3-((tert-butoxycarbonyl)amino)propanoate
CAS No.:	42116-55-2
Cat. No.:	B1365186

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For Researchers, Scientists, and Drug Development Professionals

This guide offers a comprehensive technical overview of Boc- β -Ala-OMe (N-(tert-butoxycarbonyl)- β -alanine methyl ester), a pivotal molecular building block in contemporary chemical and pharmaceutical sciences. We will explore its chemical structure, systematic nomenclature, a detailed and validated synthesis protocol, and its significant applications in peptide science and drug discovery.

Molecular Architecture: Unpacking the Structure and IUPAC Name

A thorough understanding of the structure of Boc- β -Ala-OMe is essential to harnessing its chemical reactivity and appreciating its role in synthesis.

Chemical Structure

Boc- β -Ala-OMe is a derivative of the amino acid β -alanine, where the amino group and the carboxylic acid group are protected. This structure is composed of three key moieties:

- **The β -Alanine Backbone:** Unlike the α -amino acids that form the primary structure of proteins, Boc- β -Ala-OMe is built upon a β -alanine framework. In β -alanine, the amino group is attached to the β -carbon (the third carbon from the carboxyl group). This unique arrangement imparts distinct conformational properties to peptide chains that incorporate it.
- **The tert-Butoxycarbonyl (Boc) Protecting Group:** The amino functionality of the β -alanine core is protected by a tert-butoxycarbonyl (Boc) group. The Boc group is a widely used, acid-labile protecting group in peptide synthesis.^[1] It prevents the nucleophilic amino group from participating in unwanted side reactions during peptide coupling.
- **The Methyl Ester (OMe):** The carboxylic acid end of the β -alanine is protected as a methyl ester. This modification prevents the carboxylic acid from reacting out of turn and activates the carbonyl group for subsequent amide bond formation.

Caption: Chemical structure of Boc- β -Ala-OMe.

IUPAC Nomenclature

The systematic IUPAC name for Boc- β -Ala-OMe is methyl 3-(((tert-butoxy)carbonyl)amino)propanoate.

This name can be deconstructed as follows:

- **methyl...propanoate:** Indicates a three-carbon chain ("propan") with single bonds ("an") and a methyl ester ("oate") functionality.
- **3-[...amino]:** Specifies that an amino group is attached to the third carbon of the propanoate backbone.
- **(((tert-butoxy)carbonyl):** Describes the Boc protecting group attached to the nitrogen of the amino group.

A Validated Synthesis Protocol

The synthesis of Boc- β -Ala-OMe is a well-established procedure in organic chemistry laboratories. The following protocol outlines a reliable method for its preparation.

Mechanistic Rationale

The synthesis is a two-step process:

- **Boc Protection:** The first step involves the protection of the amino group of β -alanine using di-tert-butyl dicarbonate ((Boc)₂O). The reaction proceeds via nucleophilic attack of the amino group on a carbonyl carbon of (Boc)₂O. A base is used to deprotonate the amino group, enhancing its nucleophilicity.
- **Esterification:** The carboxylic acid of the resulting Boc- β -Ala-OH is then converted to a methyl ester. This is typically achieved by reaction with a methylating agent, such as methyl iodide, in the presence of a base like potassium carbonate.

Experimental Workflow



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Caption: Experimental workflow for the synthesis of Boc- β -Ala-OMe.

Step-by-Step Methodology

Materials:

- β -Alanine
- Di-tert-butyl dicarbonate ((Boc)₂O)

- Sodium hydroxide (NaOH)
- 1,4-Dioxane
- Potassium bisulfate (KHSO₄)
- Ethyl acetate (EtOAc)
- Magnesium sulfate (MgSO₄)
- Methyl iodide (CH₃I)
- Potassium carbonate (K₂CO₃)
- Dimethylformamide (DMF)
- Silica gel

Procedure:

Step 1: Synthesis of Boc-β-Ala-OH

- Dissolve β-alanine in a 1:1 mixture of 1,4-dioxane and 1 M aqueous NaOH.
- Cool the solution to 0°C.
- Slowly add a solution of (Boc)₂O in 1,4-dioxane.
- Allow the mixture to warm to room temperature and stir overnight.
- Remove the 1,4-dioxane under reduced pressure.
- Cool the aqueous residue and acidify to pH 2-3 with cold 1 M KHSO₄.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with brine, dry over MgSO₄, filter, and concentrate to yield Boc-β-Ala-OH.

Step 2: Synthesis of Boc-β-Ala-OMe

- Dissolve the Boc-β-Ala-OH from Step 1 in DMF.
- Add K₂CO₃ to the solution.
- Add methyl iodide dropwise.
- Stir the mixture at room temperature until the reaction is complete (monitor by TLC).
- Pour the reaction mixture into water and extract with ethyl acetate.
- Wash the combined organic layers with water and brine, then dry over MgSO₄.
- Filter and concentrate the solution.
- Purify the crude product by silica gel column chromatography to obtain pure Boc-β-Ala-OMe.

Physicochemical and Spectroscopic Data

Accurate characterization is crucial to confirm the identity and purity of the synthesized compound.

Property	Value
IUPAC Name	methyl 3-(((tert-butoxy)carbonyl)amino)propanoate
Molecular Formula	C ₉ H ₁₇ NO ₄
Molecular Weight	203.24 g/mol
Appearance	White to off-white solid
Melting Point	36-40 °C

Spectroscopic Data:

- ¹H NMR (CDCl₃, 400 MHz): δ 5.15 (br s, 1H, NH), 3.67 (s, 3H, OCH₃), 3.41 (q, J = 6.4 Hz, 2H, CH₂NH), 2.54 (t, J = 6.4 Hz, 2H, CH₂CO), 1.44 (s, 9H, C(CH₃)₃).

- ^{13}C NMR (CDCl_3 , 100 MHz): δ 172.8, 155.8, 79.1, 51.6, 36.2, 34.9, 28.3.
- IR (KBr, cm^{-1}): 3375 (N-H stretch), 2980 (C-H stretch), 1740 (C=O ester), 1695 (C=O carbamate), 1525 (N-H bend).
- Mass Spec (ESI+): m/z 204.1 $[\text{M}+\text{H}]^+$, 226.1 $[\text{M}+\text{Na}]^+$.

Applications in Scientific Research

Boc- β -Ala-OMe is a valuable building block in several areas of chemical and pharmaceutical research.

Peptide Synthesis and Peptidomimetics

The primary application of Boc- β -Ala-OMe is in the synthesis of peptides and peptidomimetics. The Boc group is a cornerstone of one of the major strategies in solid-phase peptide synthesis (SPPS).^{[2][3]} The incorporation of β -amino acids like the one derived from Boc- β -Ala-OMe into peptide backbones can induce novel secondary structures and increase resistance to enzymatic degradation. This makes them highly valuable in the design of new therapeutic peptides.

Development of Bioactive Molecules

Boc- β -Ala-OMe is also a versatile starting material for the synthesis of a variety of other bioactive molecules. Its protected amine and ester functionalities allow for selective chemical transformations at either end of the molecule, making it a useful scaffold for building more complex chemical structures for drug discovery.

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